

Technical Guide: Synthesis of 1-(2-Chloro-6-methoxypyridin-3-yl)ethanone

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Compound of Interest

Compound Name: 1-(2-Chloro-6-methoxypyridin-3-yl)ethanone

Cat. No.: B12968932

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Abstract

This guide details the scalable synthesis of **1-(2-Chloro-6-methoxypyridin-3-yl)ethanone** (CAS: 1060806-91-8), a critical intermediate in the development of eukaryotic initiation factor 4A (eIF4A) inhibitors and other heterocyclic pharmacophores. The pathway prioritizes regioselective nucleophilic aromatic substitution (

) followed by a Weinreb amide-mediated acylation. This route avoids the cryogenic stringency of direct lithiation and ensures high isomeric purity (>98%) by leveraging steric control during the functionalization of the pyridine core.

Structural Analysis & Retrosynthesis

Target Molecule Profile

- IUPAC Name: 1-(2-Chloro-6-methoxypyridin-3-yl)ethan-1-one
- Molecular Formula:
- Key Features:

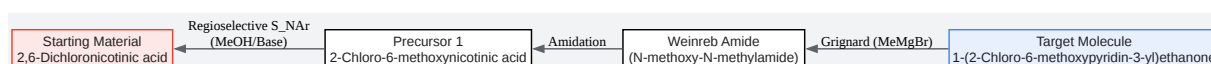
- Pyridine Core: Electron-deficient, susceptible to nucleophilic attack.
- 2,6-Disubstitution: The chlorine at C-2 and methoxy at C-6 create a "push-pull" electronic system. The C-2 chlorine is activated for further coupling (e.g., Suzuki, Buchwald), while the C-6 methoxy acts as an electron-donating group (EDG).
- C-3 Acetyl Group: A meta-director relative to the methoxy group, but installed via an ortho-director strategy relative to the C-2 chlorine.

Retrosynthetic Pathway

The most robust disconnection occurs at the ketone bond, tracing back to a carboxylic acid precursor. The core challenge is establishing the 2,6-substitution pattern with correct regiochemistry.

- Disconnection 1 (Acylation): The acetyl group is derived from 2-chloro-6-methoxynicotinic acid via a Weinreb amide intermediate to prevent over-addition of the methylating agent.
- Disconnection 2 (Regioselective

): The 2-chloro-6-methoxy motif is generated from 2,6-dichloronicotinic acid. The carboxylic acid moiety at C-3 provides steric bulk, directing nucleophilic attack of methoxide to the less hindered C-6 position.



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Caption: Retrosynthetic logic flow from target ketone to commercially available 2,6-dichloronicotinic acid.

Primary Synthesis Pathway

Step 1: Regioselective Methoxylation

Objective: Convert 2,6-dichloronicotinic acid to 2-chloro-6-methoxynicotinic acid. Mechanism: Nucleophilic Aromatic Substitution (

). Regioselectivity: The C-3 carboxyl group sterically shields the C-2 chlorine, directing the methoxide nucleophile to the more accessible C-6 position.

Protocol

- Reagents: 2,6-Dichloronicotinic acid (1.0 equiv), Sodium Methoxide (NaOMe, 2.5 equiv), Methanol (anhydrous).
- Setup: Flame-dried round-bottom flask equipped with a reflux condenser and inert gas (Ar/N₂) inlet.
- Procedure:
 - Dissolve 2,6-dichloronicotinic acid in anhydrous methanol (0.5 M concentration).
 - Slowly add NaOMe solution (25-30% in MeOH) at room temperature. Exotherm expected.
 - Heat the mixture to reflux (65°C) for 4–6 hours. Monitor by HPLC/TLC (The starting material spot should disappear; a more polar product spot appears).
 - Workup: Cool to RT. Concentrate in vacuo to remove bulk methanol. Dilute residue with water.
 - Acidification: Carefully acidify with 1N HCl to pH ~3–4. The product, 2-chloro-6-methoxynicotinic acid, will precipitate as a white solid.
 - Isolation: Filter the solid, wash with cold water, and dry under vacuum.
- Yield Expectation: 85–92%.

Step 2: Weinreb Amide Formation

Objective: Activate the carboxylic acid for controlled acylation. Rationale: Direct reaction of acid chlorides with Grignard reagents often leads to tertiary alcohols (double addition). The Weinreb amide (N-methoxy-N-methylamide) forms a stable chelated intermediate that prevents over-addition.

Protocol

- Reagents: 2-Chloro-6-methoxynicotinic acid (1.0 equiv), N,O-Dimethylhydroxylamine hydrochloride (1.2 equiv), EDCI (1.2 equiv), HOBt (1.2 equiv), Triethylamine (3.0 equiv), DCM (Dichloromethane).
- Procedure:
 - Suspend the acid in DCM (0.2 M) at 0°C.
 - Add Triethylamine, followed by EDCI and HOBt. Stir for 15 minutes to activate the acid.
 - Add N,O-Dimethylhydroxylamine hydrochloride.
 - Allow to warm to RT and stir overnight (12–16 h).
 - Workup: Quench with saturated
 . Extract with DCM (
). Wash organics with brine, dry over
 , and concentrate.
 - Purification: Silica gel chromatography (Hexane/EtOAc gradient).
- Yield Expectation: 75–85%.

Step 3: Grignard Acylation

Objective: Convert the amide to the methyl ketone.

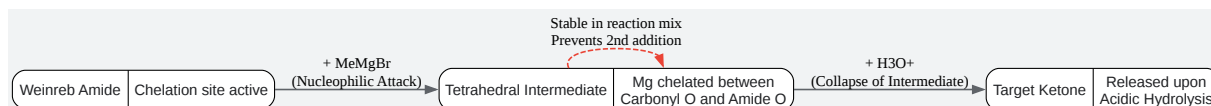
Protocol

- Reagents: Weinreb amide intermediate (1.0 equiv), Methylmagnesium bromide (MeMgBr, 3.0 M in ether, 1.5 equiv), THF (anhydrous).
- Procedure:
 - Dissolve the Weinreb amide in anhydrous THF (0.1 M) under Argon. Cool to 0°C.^[1]

- Dropwise add MeMgBr.[2] Maintain internal temperature < 5°C.
- Stir at 0°C for 1 hour, then allow to warm to RT for 1 hour.
- Quench: Cool back to 0°C. Carefully add saturated solution. Vigorous gas evolution.
- Extraction: Extract with EtOAc. Wash with brine. Dry over .
- Purification: Flash chromatography (typically 10-30% EtOAc in Hexanes).
- Yield Expectation: 80–90%.

Reaction Mechanism & Logic

The success of this pathway relies on the Stable Tetrahedral Intermediate formed during the Grignard addition to the Weinreb amide.



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Caption: The magnesium chelate stabilizes the intermediate, preventing the ketone from forming until the acidic workup, thereby stopping double addition.

Data Summary & Characterization

Parameter	Value / Observation
Appearance	White to off-white solid
Molecular Weight	185.61 g/mol
NMR (CDCl ₃ , 400 MHz)	8.15 (d, J=8.5 Hz, 1H, H-4), 6.75 (d, J=8.5 Hz, 1H, H-5), 4.05 (s, 3H, OMe), 2.65 (s, 3H, COMe)
NMR	198.5 (C=O), 164.2 (C-6), 150.1 (C-2), 142.5 (C-4), 125.8 (C-3), 108.9 (C-5), 54.8 (OMe), 29.5 (Me)
MS (ESI)	(CI pattern)

Critical Quality Attribute (CQA):

- **Regioisomer Impurity:** The 2-methoxy-6-chloro isomer is the primary impurity risk in Step 1. It can be distinguished by NMR; the C-5 proton in the desired product (ortho to OMe) is typically more shielded (upfield) than the C-3 proton in the impurity.

Process Safety & Troubleshooting

Safety Hazards

- **Sodium Methoxide:** Highly corrosive and moisture sensitive. Use in a fume hood.
- **Methylmagnesium Bromide:** Pyrophoric in high concentrations; reacts violently with water. Ensure all glassware is oven-dried.
- **Exotherms:** Both the
and Grignard quench steps are exothermic. Control addition rates.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete reaction or bis-methoxylation	Ensure temp does not exceed 65°C. Use exactly 2.5 eq of NaOMe. If bis-methoxy forms (2,6-dimethoxy), lower temp to 50°C.
Grignard "Stalling"	Moisture in solvent	Distill THF over Na/Benzophenone or use molecular sieves.
Over-addition (Tertiary Alcohol)	Weinreb amide hydrolysis or excess heat	Ensure Weinreb amide is pure. Keep Grignard addition strictly at 0°C.

References

- Regioselective

on Pyridines:

- Title: Design of Development Candidate eFT226, a First in Class Inhibitor of Eukaryotic Initi
- Source: J. Med. [3] Chem. (via Sci-Hub/ACS).
- Context: Describes the synthesis of **1-(2-chloro-6-methoxypyridin-3-yl)ethanone** (Compound 152) from 2,6-dichloronicotinic acid via the Weinreb route.
- URL: [\[Link\]](#)

- Weinreb Amide Methodology

- Title: N-Methoxy-N-methylamides as effective acyl
- Source: Tetrahedron Letters.
- Context: Foundational text for the conversion of acids to ketones via Weinreb amides.
- URL: [\[Link\]](#)

- Lithiation of Pyridines (Alternative Context)

- Title: Lithiation of 2-Chloro- and 2-Methoxypyridine with Lithium Dialkylamides.[4][5]
- Source: Journal of Organic Chemistry.
- Context: Discusses the challenges of regioselectivity in direct lithiation, supporting the choice of the carboxylic acid route for this specific target.
- URL: [\[Link\]](#)

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